

CAS number and molecular formula of Solvent Blue 12

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Compound of Interest

Compound Name: Solvent blue 12

Cat. No.: B1668949

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Solvent Blue 12: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Solvent Blue 12 (CAS Number: 128-83-6) is an anthraquinone-based blue dye. Anthraquinone derivatives are a significant class of compounds utilized not only as colorants but also for various medical purposes, including as antimicrobial and anti-inflammatory agents.[1] Some have been investigated as chemotherapeutic agents and fluorescent probes for cellular imaging.[2] This guide provides an in-depth overview of the chemical properties, synthesis, and potential research applications of **Solvent Blue 12**.

Core Properties and Data

Solvent Blue 12 is chemically known as 1-amino-2-bromo-4-(4-methylanilino)anthracene-9,10-dione.[3] Its core structure is based on anthraquinone, a tricyclic aromatic ketone. The introduction of amino and p-toluidino groups modifies the chromophore, resulting in its characteristic blue color.[4]

Property	Value	Reference
CAS Number	128-83-6	
Molecular Formula	C ₂₁ H ₁₅ BrN ₂ O ₂	[3][5]
Molecular Weight	407.26 g/mol	[3]
Boiling Point	595.2°C at 760 mmHg	[3]
Density	1.567 g/cm ³	[3]
Appearance	Blue powder	
Purity	≥95%	[3]

Synthesis Protocol

The primary manufacturing method for **Solvent Blue 12** is the condensation reaction between 1-Amino-2,4-dibromoanthracene-9,10-dione and p-Methylaniline (p-toluidine). This reaction is a type of nucleophilic aromatic substitution, likely proceeding via a mechanism similar to the Ullmann condensation.

Experimental Protocol: Synthesis of Solvent Blue 12

Materials:

- 1-Amino-2,4-dibromoanthracene-9,10-dione
- p-Toluidine
- A high-boiling point solvent (e.g., nitrobenzene or dimethylformamide)
- A copper-based catalyst (e.g., copper(I) iodide or copper powder)
- An acid scavenger (e.g., potassium carbonate or sodium acetate)
- Inert gas (e.g., Nitrogen or Argon)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 1-Amino-2,4-dibromoanthracene-9,10-dione (1 equivalent), p-toluidine (1.1-1.5 equivalents), the copper catalyst (catalytic amount), and the acid scavenger (1.5-2 equivalents).
- Add the high-boiling point solvent to the flask to create a slurry.
- Purge the reaction vessel with an inert gas for 15-20 minutes to remove oxygen.
- Heat the reaction mixture to a temperature of 150-200°C with vigorous stirring under an inert atmosphere.
- Monitor the reaction progress using thin-layer chromatography (TLC) until the starting material is consumed.
- Upon completion, cool the reaction mixture to room temperature.
- Precipitate the crude product by pouring the reaction mixture into a non-solvent such as ethanol or methanol.
- Filter the precipitate and wash with the non-solvent to remove unreacted p-toluidine and other impurities.
- Further purify the crude product by recrystallization from a suitable solvent (e.g., chlorobenzene or a mixture of solvents) to obtain pure **Solvent Blue 12**.
- Dry the final product under vacuum.

Potential Research Applications in Drug Development

Anthraquinone derivatives are of significant interest in biomedical research and drug development. Their planar structure allows them to intercalate into DNA, a mechanism exploited in some anticancer drugs.^{[1][6]} Furthermore, the fluorescent properties of some anthraquinones make them valuable as probes in cellular and molecular biology.^[2]

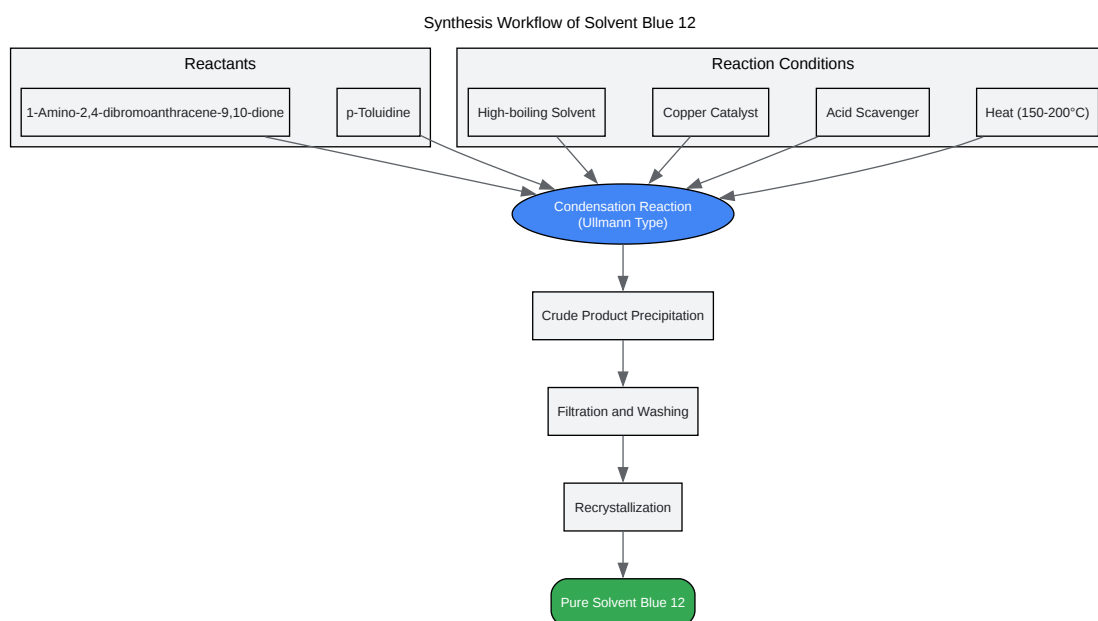
While specific studies on the biomedical applications of **Solvent Blue 12** are not widely documented, its structural similarity to other biologically active anthraquinones suggests

potential avenues for investigation:

- **DNA Intercalating Agent:** Like other planar aromatic molecules, **Solvent Blue 12** could potentially insert itself between the base pairs of DNA, leading to conformational changes that can inhibit replication and transcription. This property is a hallmark of many cytotoxic agents used in chemotherapy.
- **Fluorescent Cellular Imaging:** Anthraquinone-based dyes, such as DRAQ5, are used for nuclear staining in living cells.^[7] The extended conjugation and presence of electron-donating groups in **Solvent Blue 12** suggest it may possess fluorescent properties that could be explored for imaging applications.

Visualizations

Synthesis Workflow

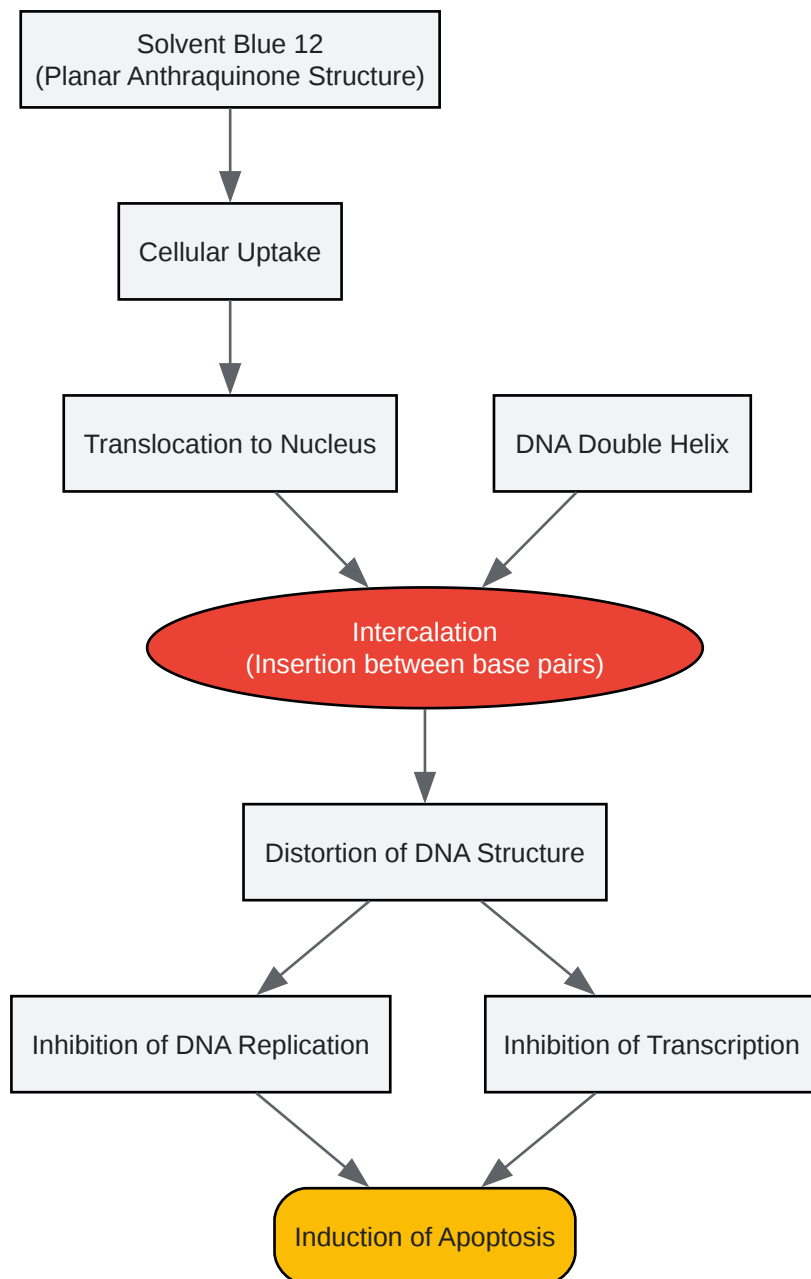


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Caption: A flowchart illustrating the key steps in the synthesis of **Solvent Blue 12**.

Proposed Mechanism of Action as a DNA Intercalator

Proposed Mechanism: Solvent Blue 12 as a DNA Intercalator

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